

Physalin H: A Comparative Meta-Analysis of Its Biological Activities

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Compound of Interest

Compound Name: *Physalin H*
CAS No.: 70241-09-7
Cat. No.: B1216938

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For Researchers, Scientists, and Drug Development Professionals

Physalin H, a naturally occurring seco-steroid belonging to the withanolide class, has garnered significant interest in the scientific community for its diverse pharmacological properties. This guide provides a comprehensive meta-analysis of published studies on **Physalin H**, offering a comparative overview of its cytotoxic, anti-inflammatory, and immunosuppressive activities. The information is presented to facilitate further research and drug development efforts.

Quantitative Comparison of Bioactivities

The following tables summarize the quantitative data from various studies, providing a clear comparison of the efficacy of **Physalin H** and other relevant physalins across different biological assays.

Table 1: Cytotoxic Activity of Physalins against Various Cancer Cell Lines



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Table 2: Anti-inflammatory and Immunosuppressive Activities of Physalin H



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Key Signaling Pathways Modulated by Physalin H

Physalin H exerts its biological effects by modulating several critical signaling pathways. The following diagrams, generated using Graphviz (DOT language), illustrate the mechanisms of action of **Physalin H**.

Hedgehog Signaling Pathway Inhibition

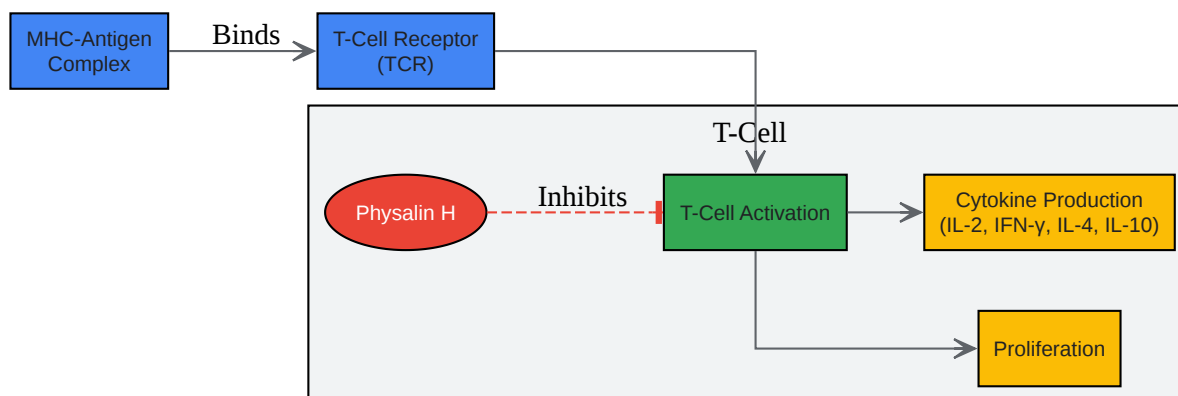
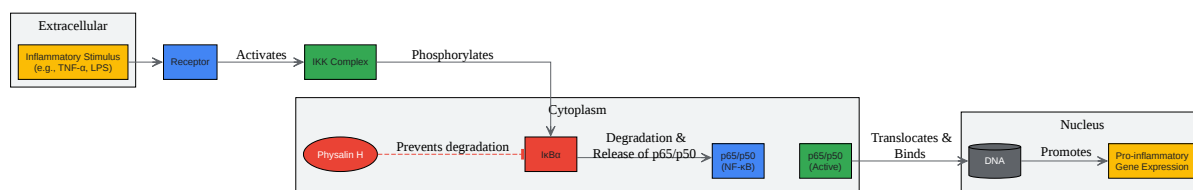
Physalin H is a known inhibitor of the Hedgehog (Hh) signaling pathway, which is aberrantly activated in several cancers. It disrupts the formation of the GLI1-DNA complex, a crucial step

in the activation of Hh target genes.[1][2][6]

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